

In-Depth Technical Guide: 7-Methoxyisoquinolin-1(2H)-one

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Compound of Interest

Compound Name: 7-methoxyisoquinolin-1(2H)-one

CAS No.: 16027-16-0

Cat. No.: B173968

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and potential biological significance of **7-methoxyisoquinolin-1(2H)-one**. The information is curated for professionals in research and development, with a focus on data-driven insights and experimental context.

Core Chemical Properties

7-Methoxyisoquinolin-1(2H)-one is a heterocyclic organic compound and a derivative of isoquinoline. It is characterized by a methoxy group at the 7th position of the isoquinoline ring system and a carbonyl group at the 1st position. This compound serves as a valuable intermediate in the synthesis of various biologically active molecules, including pharmaceuticals, pesticides, and dyes.^[1]

Table 1: Physicochemical Properties of **7-Methoxyisoquinolin-1(2H)-one**

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₂	[1]
Molecular Weight	175.19 g/mol	[1]
Appearance	White to light yellow solid powder	[1]
Melting Point	207-207.5 °C	[1]
Boiling Point	424.8 ± 45.0 °C (Predicted)	[1]
Density	1.199 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	12.79 ± 0.20 (Predicted)	[1]
Solubility	Soluble in many organic solvents, such as alcohols and ethers.	[1]
Storage	Room Temperature	[1]

Spectroscopic Data

Detailed experimental spectroscopic data for **7-methoxyisoquinolin-1(2H)-one** is not widely available in the public domain. The following tables are based on general knowledge of similar structures and predicted values.

Table 2: Predicted ¹H NMR Spectral Data for **7-Methoxyisoquinolin-1(2H)-one**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10-11	br s	1H	N-H
~8.0-8.2	d	1H	H-8
~7.0-7.2	m	2H	H-4, H-5
~6.8-7.0	d	1H	H-6
~6.5	d	1H	H-3
3.89	s	3H	OCH ₃

Table 3: Predicted ¹³C NMR Spectral Data for **7-Methoxyisoquinolin-1(2H)-one**

Chemical Shift (ppm)	Assignment
~162	C=O (C-1)
~160	C-7
~140	C-8a
~132	C-5
~128	C-8
~125	C-4a
~120	C-4
~110	C-6
~105	C-3
55.6	OCH ₃

Table 4: Predicted FT-IR Spectral Data for **7-Methoxyisoquinolin-1(2H)-one**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3200-3000	Medium, Broad	N-H Stretch
~3000-2850	Medium	C-H Stretch (aromatic and aliphatic)
~1650	Strong	C=O Stretch (amide)
~1600, ~1480	Medium-Strong	C=C Stretch (aromatic)
~1250	Strong	C-O Stretch (aryl ether)

Table 5: Predicted Mass Spectrometry Data for **7-Methoxyisoquinolin-1(2H)-one**

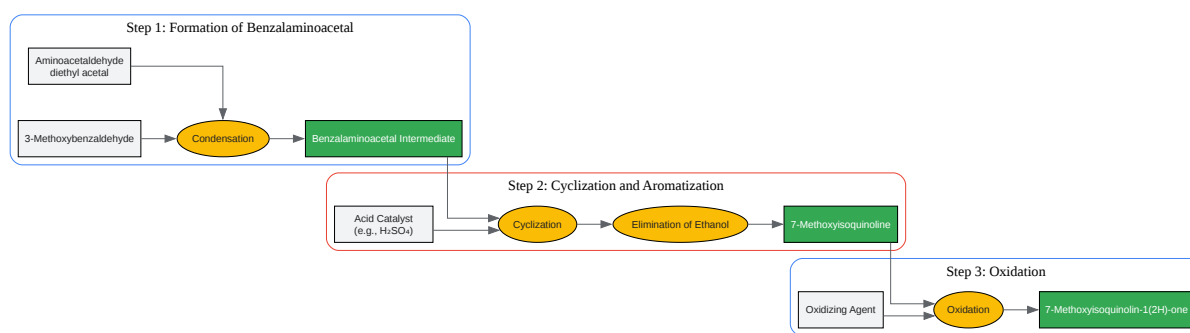
m/z	Relative Intensity (%)	Assignment
175	100	[M] ⁺
146	High	[M-CHO] ⁺
132	Medium	[M-CH ₃ CO] ⁺
118	Medium	[M-C ₂ H ₃ O ₂] ⁺

Experimental Protocols

Synthesis of 7-Methoxyisoquinolin-1(2H)-one

A common synthetic route to **7-methoxyisoquinolin-1(2H)-one** involves the Pomeranz–Fritsch reaction or its modifications.^{[2][3][4]} This method generally involves the acid-catalyzed cyclization of a benzalaminoacetal.^{[2][4]}

General Experimental Workflow for Pomeranz-Fritsch Synthesis



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Caption: General workflow for the synthesis of **7-methoxyisoquinolin-1(2H)-one**.

Detailed Protocol (Illustrative):

- **Step 1: Formation of the Benzalaminoacetal.** 3-Methoxybenzaldehyde is condensed with aminoacetaldehyde diethyl acetal. This reaction is typically carried out in a suitable solvent and may require heating to drive the reaction to completion.
- **Step 2: Cyclization.** The resulting benzalaminoacetal is treated with a strong acid, such as concentrated sulfuric acid, to induce cyclization. This step forms the isoquinoline ring system.
- **Step 3: Aromatization.** The cyclized intermediate undergoes elimination of ethanol to yield 7-methoxyisoquinoline.

- Step 4: Oxidation. The 7-methoxyisoquinoline is then oxidized to introduce the carbonyl group at the 1-position, yielding the final product, **7-methoxyisoquinolin-1(2H)-one**.

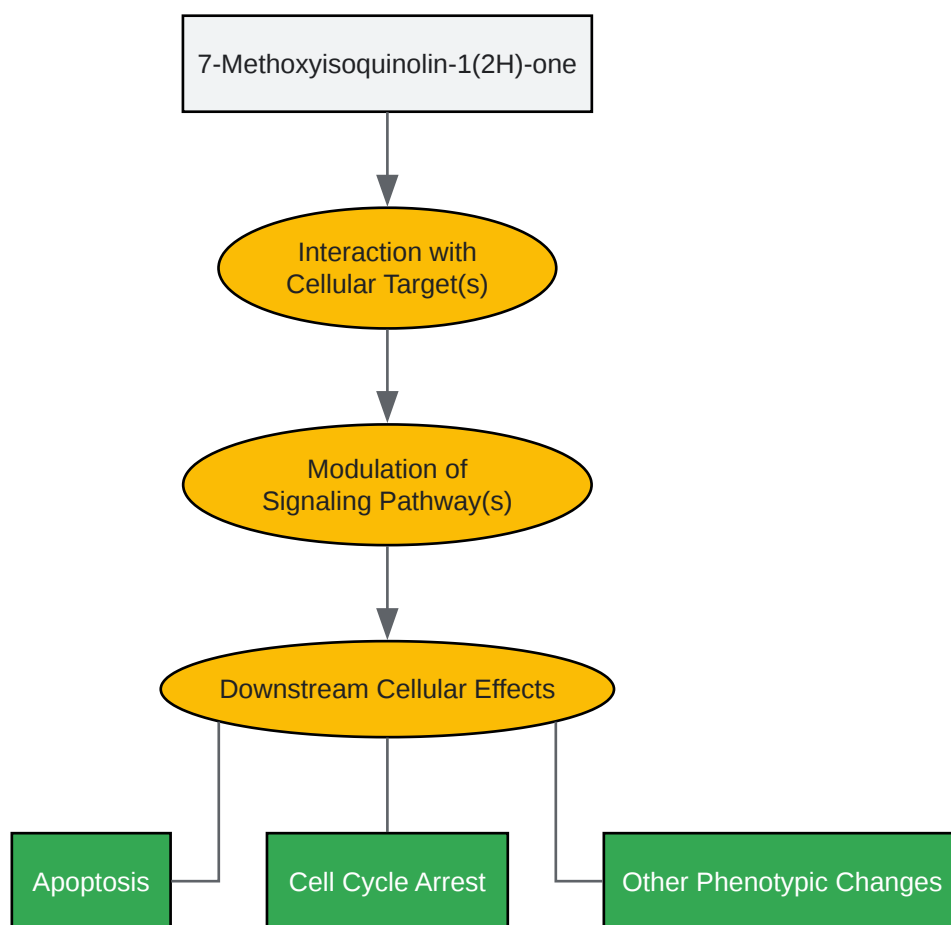
Note: Specific reaction conditions, such as temperature, reaction time, and purification methods, would need to be optimized for this particular substrate.

Biological Activity and Signaling Pathways

While the broader class of isoquinolin-1(2H)-one derivatives has been investigated for various biological activities, including anticancer properties, specific data for **7-methoxyisoquinolin-1(2H)-one** is limited in publicly accessible literature.^{[5][6][7]}

Studies on similar isoquinolin-1(2H)-one derivatives suggest potential mechanisms of action that could be relevant. These include the induction of apoptosis in cancer cells and the modulation of various signaling pathways.^[8] However, without direct experimental evidence, the biological effects and the specific signaling pathways modulated by **7-methoxyisoquinolin-1(2H)-one** remain to be elucidated.

Hypothesized Biological Action Workflow



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Caption: A hypothesized workflow for the biological action of **7-methoxyisoquinolin-1(2H)-one**.

Further research is required to determine the specific biological targets and mechanisms of action for this compound.

Conclusion

7-Methoxyisoquinolin-1(2H)-one is a compound with established fundamental chemical properties and a clear role as a synthetic intermediate. However, a comprehensive understanding of its biological activity and detailed experimental data, particularly spectroscopic and quantitative physical properties, remains an area ripe for further investigation. This guide provides a foundational understanding for researchers and professionals, highlighting both what is known and the existing knowledge gaps that present opportunities for future research.

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